

(R)-alpha-ethyl-2-methoxybenzylamine structure

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Compound of Interest

Compound Name: (1R)-1-(2-Methoxyphenyl)propylamine
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Structural and Synthetic Profiling of (R)-alpha-ethyl-2-methoxybenzylamine: A Technical Whitepaper

Executive Summary

(R)-alpha-ethyl-2-methoxybenzylamine (IUPAC: (1R)-1-(2-methoxyphenyl)propan-1-amine) is a highly specialized chiral building block utilized extensively in pharmaceutical synthesis and advanced materials. Characterized by an ortho-methoxy substituted phenyl ring and an alpha-ethyl stereocenter, this primary amine serves as a critical intermediate for synthesizing neuroactive active pharmaceutical ingredients (APIs), chiral ligands, and resolving agents. This whitepaper provides an in-depth analysis of its structural properties, details field-proven synthetic methodologies, and establishes robust analytical protocols for quality control.

Structural & Physicochemical Profiling

The molecular architecture of (R)-alpha-ethyl-2-methoxybenzylamine dictates its reactivity and biological utility. The ortho-methoxy group provides significant steric bulk and acts as a localized hydrogen-bond acceptor (Lewis base). The alpha-carbon stereocenter, possessing the strictly controlled (R)-configuration, is essential for target-receptor stereospecificity in drug design.

Table 1: Quantitative Physicochemical Data

Property	Value / Description
Molecular Formula	C ₁₀ H ₁₅ NO[1]
Molecular Weight	165.23 g/mol [1]
CAS Registry Number	623143-38-4[1]
Stereochemistry	(R)-configuration[1]
SMILES String	CCN[1]

| Storage Conditions | Sealed, dry, 2–8 °C[1] |

Advanced Synthetic Methodologies

Synthesizing enantiopure 1-arylalkylamines requires overcoming the thermodynamic stability of racemic mixtures. To ensure a self-validating and scalable approach, two orthogonal strategies are detailed below: a green biocatalytic route and a robust chemo-catalytic route.

Method A: Biocatalytic Asymmetric Synthesis via -Transaminase

Causality & Rationale:

-Transaminases (

-TAs) transfer an amino group from a sacrificial donor to a prochiral ketone. An (R)-selective

-TA is deliberately chosen because its active site architecture features a "large pocket" that accommodates the bulky ortho-methoxyphenyl group and a "small pocket" that restricts the ethyl chain, thereby enforcing strict (R)-enantioselectivity[2],[3].

Step-by-Step Protocol:

- Substrate Preparation: Dissolve 50 mM of the prochiral precursor, 1-(2-methoxyphenyl)propan-1-one, in DMSO. Ensure the final DMSO concentration does not exceed 10% v/v to prevent enzyme denaturation while maintaining substrate solubility.

- **Enzymatic Reaction:** Add the substrate solution to 100 mM phosphate buffer (pH 7.5). Introduce 1 mM Pyridoxal 5'-phosphate (PLP) as the cofactor, 1 M isopropylamine as the amine donor, and 5 mg/mL of lyophilized (R)-selective -TA[2].
- **Equilibrium Shifting:** Incubate the reactor at 30 °C for 24–48 hours. Because transamination is reversible, apply a slight vacuum (or utilize a biphasic solvent system) to continuously remove the volatile acetone byproduct. This Le Chatelier shift drives the reaction to >99% conversion[2].
- **Workup & Isolation:** Terminate the reaction by adjusting the pH to 12.0 using 1M NaOH (deprotonating the amine). Extract the aqueous phase three times with methyl tert-butyl ether (MTBE). Dry the combined organic layers over anhydrous Na₂SO₄ and concentrate under reduced pressure to yield the crude (R)-amine.

Method B: Diastereoselective Synthesis via Ellman's Sulfinamide

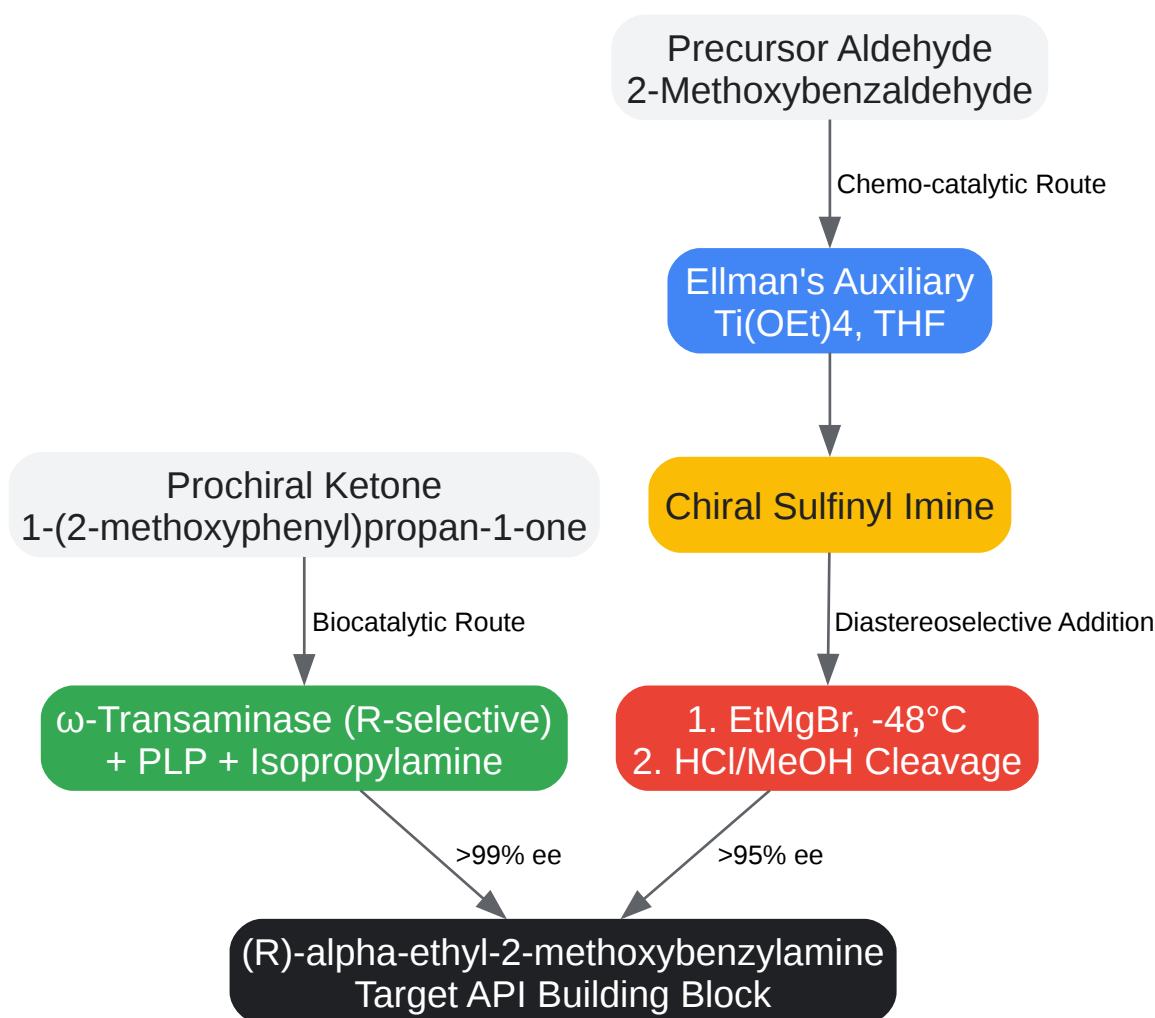
Causality & Rationale: When biocatalytic scale-up is limited by substrate toxicity, Ellman's auxiliary (tert-butan sulfinamide) provides a highly reliable chemical alternative. The bulky tert-butyl group on the intermediate sulfinyl imine sterically shields one face of the molecule, directing nucleophilic attack exclusively to the Re-face[4].

Step-by-Step Protocol:

- **Imine Condensation:** In a flame-dried flask under nitrogen, dissolve 2-methoxybenzaldehyde (1.0 eq) and (R)-tert-butan sulfinamide (1.1 eq) in anhydrous THF. Add Titanium(IV) ethoxide (Ti(OEt)₄, 2.0 eq) as both a Lewis acid catalyst and water scavenger. Stir at room temperature for 12 hours[4].
- **Nucleophilic Addition:** Cool the reaction mixture to -48 °C. Dropwise, add ethylmagnesium bromide (EtMgBr, 3.0 M in ether, 1.5 eq). The Grignard reagent attacks the sterically unhindered face of the chiral imine, establishing the (R)-configuration at the alpha carbon.
- **Auxiliary Cleavage:** Quench with saturated NH₄Cl and extract the intermediate. To cleave the N-S bond and remove the chiral auxiliary, treat the intermediate with 4M HCl in 1,4-

dioxane/methanol for 2 hours at room temperature[4].

- Isolation: Basify the mixture with saturated Na_2CO_3 , extract with dichloromethane (DCM), and evaporate the solvent to isolate the free (R)-alpha-ethyl-2-methoxybenzylamine.



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Caption: Divergent Synthetic Pathways for (R)-alpha-ethyl-2-methoxybenzylamine.

Analytical Characterization & Quality Control

To guarantee the structural integrity and enantiomeric purity of the synthesized batches, the following self-validating analytical pipeline must be executed.

- Chiral HPLC (Enantiomeric Excess):

- Parameters: Chiralcel OD-H column (250 x 4.6 mm, 5 μ m). Mobile Phase: Hexane / Isopropanol / Diethylamine (90:10:0.1 v/v/v). Flow Rate: 1.0 mL/min. UV Detection: 254 nm.
- Causality: The addition of 0.1% Diethylamine (DEA) is critical; it suppresses peak tailing caused by the free primary amine interacting with residual acidic silanols on the silica stationary phase.
- NMR Spectroscopy (Structural Integrity):
 - ^1H NMR (400 MHz, CDCl_3):
7.25-6.85 (m, 4H, Ar-H), 4.10 (t, $J = 6.8$ Hz, 1H, CH-N), 3.85 (s, 3H, OCH_3), 1.80-1.60 (m, 2H, CH_2), 1.55 (br s, 2H, NH_2), 0.90 (t, $J = 7.4$ Hz, 3H, CH_3).
 - Causality: The diagnostic triplet at 4.10 ppm confirms the presence of the alpha-proton, split precisely by the adjacent methylene protons of the ethyl chain, verifying the core scaffold.



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Caption: Quality Control and Validation Workflow for Chiral Amines.

Mechanistic Role in Drug Development

The specific topology of (R)-alpha-ethyl-2-methoxybenzylamine makes it a "privileged structure" in medicinal chemistry:

- Bidentate Chelation: The spatial proximity of the ortho-methoxy oxygen to the primary amine nitrogen allows for bidentate coordination with transition metals. This makes the compound an exceptional precursor for proprietary chiral ligands used in asymmetric hydrogenation.

- Pharmacophore Optimization: The 1-arylalkylamine motif is foundational in neuroactive compounds and metabolic modulators (analogous to the cores of calcimimetics or PDE4 inhibitors)[4]. The ortho-methoxy substitution specifically modulates the electron density of the aromatic ring and increases lipophilicity, which directly enhances blood-brain barrier (BBB) penetration and prolongs target receptor residence time.

References

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- Title: Application of ω -Transaminases in the Pharmaceutical Industry. Source: Chemical Reviews (American Chemical Society) URL:[[Link](#)]
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